

# An In-depth Technical Guide to the Systemic Properties of Metalaxyl-M

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## Compound of Interest

Compound Name: Metalaxyl-M

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## Introduction

**Metalaxyl-M**, the R-enantiomer of the fungicide metalaxyl, is a highly effective systemic fungicide renowned for its specific activity against Oomycete pathogens, such as Phytophthora and Pythium species.<sup>[1][2][3]</sup> Its systemic nature is a key attribute, allowing for the protection of new growth and untreated plant parts, rendering it a valuable tool in modern agriculture.<sup>[4][5]</sup> This technical guide provides a comprehensive overview of the systemic properties of **Metalaxyl-M**, including its uptake, translocation, and distribution within plants, its mode of action, and relevant experimental protocols.

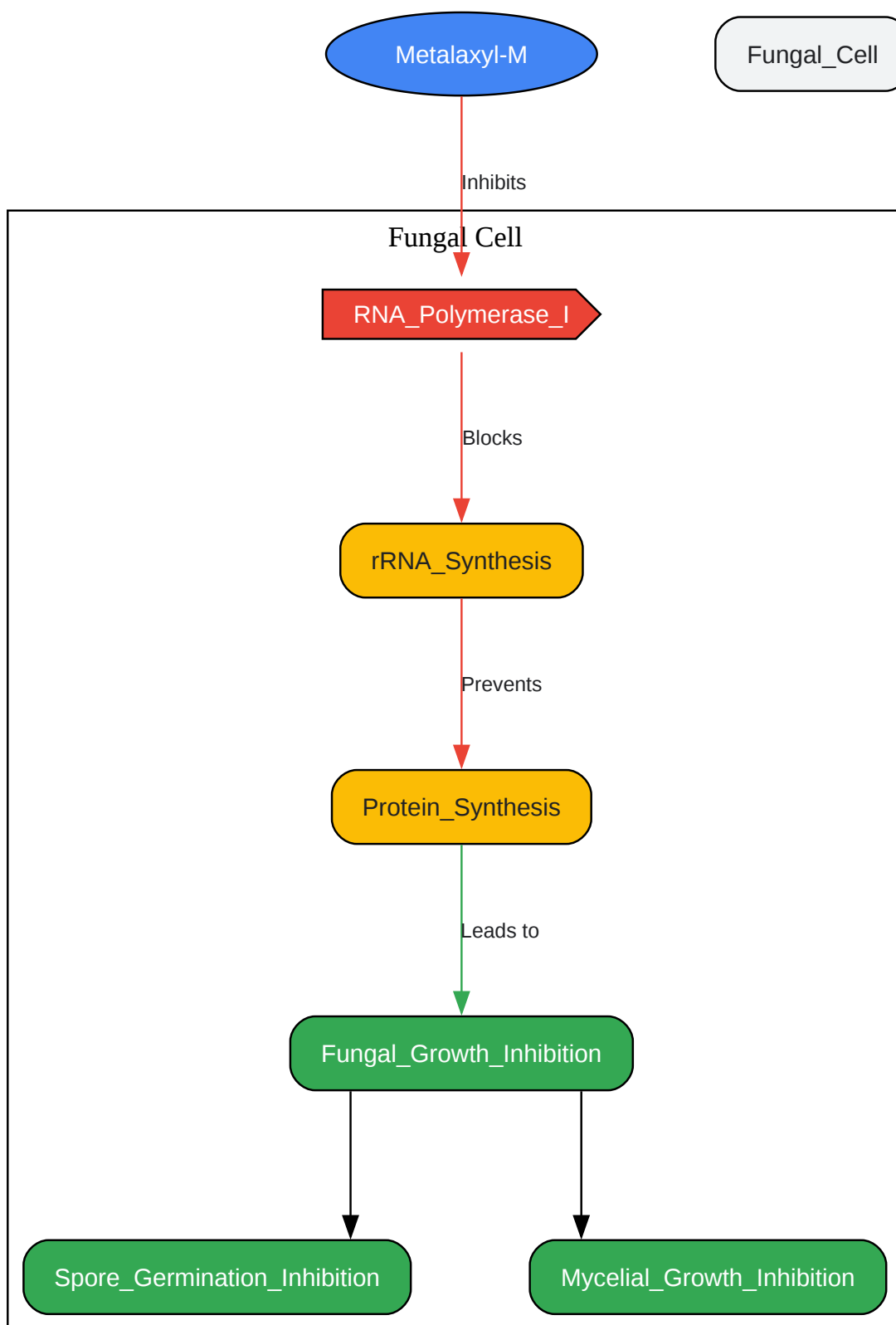
## Physicochemical Properties

**Metalaxyl-M** is the biologically more active isomer of metalaxyl, offering comparable efficacy at lower application rates.<sup>[1][6]</sup> It is characterized by its high water solubility, a property that significantly influences its mobility within both the plant and the soil.<sup>[2][5]</sup>

Property	Value	Reference
IUPAC Name	methyl N-(2,6-dimethylphenyl)-N-(methoxyacetyl)-D-alaninate	[7]
CAS No.	70630-17-0	[7]
Molecular Formula	C <sub>15</sub> H <sub>21</sub> NO <sub>4</sub>	[7]
Molecular Weight	279.33 g/mol	[7]
Water Solubility	8,400 mg/L at 22 °C	[2][8]
log P (octanol/water)	1.65	[8]

## Mode of Action

**Metalaxyl-M**'s fungicidal activity stems from its ability to inhibit protein synthesis in target fungi. [7] Specifically, it interferes with the synthesis of ribosomal RNA (rRNA) by targeting and inhibiting RNA polymerase I. [1][3][9] This disruption halts the production of essential proteins, ultimately leading to the cessation of fungal growth and development, including spore germination and mycelial spread. [1][4]



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**Diagram 1:** Mode of Action of **Metalaxyl-M**.

## Systemic Properties: Uptake, Translocation, and Distribution

**Metalaxyl-M** exhibits robust systemic activity, meaning it is absorbed by the plant and transported throughout its vascular system. This ensures protection of both treated and untreated plant parts, including new growth that emerges after application.[\[1\]](#)[\[4\]](#)

### Uptake

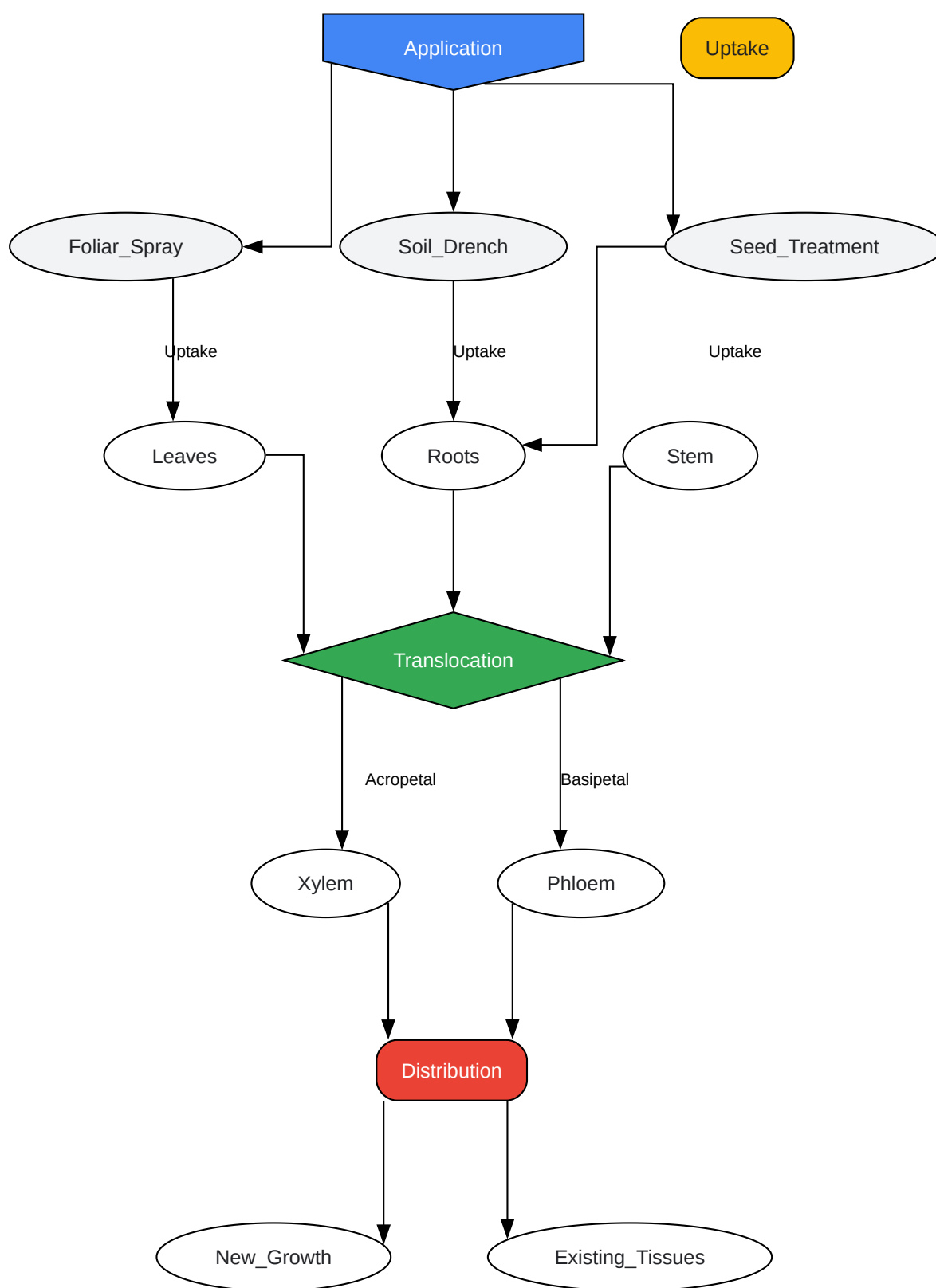
**Metalaxyl-M** can be absorbed by various plant parts, including the roots, stems, and leaves.[\[4\]](#)[\[5\]](#) This versatility allows for flexible application methods such as soil drenches, seed treatments, and foliar sprays.[\[1\]](#) Studies have shown that radiolabeled metalaxyl is readily absorbed by plant roots and translocated to the aerial portions of the plant.[\[2\]](#)[\[10\]](#)

### Translocation

Once absorbed, **Metalaxyl-M** is transported throughout the plant via both the xylem and phloem, demonstrating both acropetal (upward) and basipetal (downward) movement.[\[4\]](#)[\[5\]](#)[\[9\]](#) However, acropetal movement in the xylem is generally more pronounced, leading to accumulation in the upper leaves.[\[1\]](#)[\[11\]](#) This efficient translocation ensures that the active ingredient reaches sites of new growth, providing continuous protection against fungal pathogens.[\[4\]](#) Studies on grapevine seedlings have demonstrated effective translocation to upper leaves following soil drench or direct stem application.[\[11\]](#)

### Distribution

The distribution of **Metalaxyl-M** within the plant is influenced by the method of application and the plant's growth stage. Following root uptake, it is distributed throughout the plant, with higher concentrations often found in the leaves.[\[2\]](#)[\[10\]](#) In mature leaves, radioactivity from labeled metalaxyl has been observed to concentrate at the margins.[\[2\]](#)



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**Diagram 2:** Systemic Movement of **Metalaxyl-M** in Plants.

## Metabolism in Plants

In plants, **Metalaxyl-M** undergoes metabolic degradation. The major metabolic pathways include the hydrolysis of the methyl ester and the oxidation of the ring-methyl groups.[2][3] These processes can lead to the formation of various metabolites, which may then be conjugated with plant components like glucose.[12] In lettuce, for instance, the parent metalaxyl and a metabolite, N-(2,6-dimethylphenyl)-N-(methoxyacetyl)alanine, were found to be significant components of the total residue.[12]

## Quantitative Data

### Efficacy and Application Rates

The application rates of **Metalaxyl-M** vary depending on the crop, target pathogen, and application method.

Crop	Target Disease	Application Rate (g Metalaxyl-M/ha)	Application Method	Reference
Hops	Pseudoperonospora humuli	100-140	Foliar Spray	<a href="#">[7]</a>
Potatoes, Tomatoes	Phytophthora infestans	100-140	Foliar Spray	<a href="#">[7]</a>
Tobacco	Peronospora tabacina	100-140	Foliar Spray	<a href="#">[7]</a>
Vines	Plasmopara viticola	100-140	Foliar Spray	<a href="#">[7]</a>
Vegetables	Downy Mildews	100-140	Foliar Spray	<a href="#">[7]</a>
Lettuce	Bremia lactucae	100-140	Foliar Spray	<a href="#">[7]</a>
Avocado, Citrus	Root and Lower Stem Rots	250-1000	Soil Application	<a href="#">[7]</a>
Tobacco	Phytophthora nicotianae	250-1000	Soil Application	<a href="#">[7]</a>
Peppers	Phytophthora spp.	250-1000	Soil Application	<a href="#">[7]</a>
Various Crops	Pythium spp.	250-1000	Soil Application	<a href="#">[7]</a>
Maize, Peas, Sorghum, Sunflowers	Systemic Peronosporaceae	35-300 g/100 kg seed	Seed Treatment	<a href="#">[7]</a>
Various Crops	Damping-off (Pythium spp.)	8.25-17.5 g/100 kg seed	Seed Treatment	<a href="#">[7]</a>

## Soil Mobility and Persistence

The mobility and persistence of **Metalaxyl-M** in soil are influenced by soil type, organic matter content, and environmental conditions. Its high water solubility contributes to its potential for leaching, particularly in sandy soils with low organic matter.<sup>[2][13]</sup>

Parameter	Value	Conditions	Reference
Soil Half-life	Approx. 3 and 8 weeks	Unsterilized Guelph Loam and Bradford Muck, respectively	<sup>[13]</sup>
Soil Half-life	7-14 days	Aerobic conditions	<sup>[9]</sup>
Adsorption (K values)	0.45 - 31.62 nanomoles/g	Fox Sandy Loam to Bradford Muck	<sup>[13]</sup>
Mobility	Inversely related to adsorption and organic matter content	-	<sup>[13]</sup>

## Experimental Protocols

### Studying Uptake and Translocation using Radiolabeled Compounds

A common method to investigate the systemic properties of fungicides like **Metalaxyl-M** involves the use of radiolabeled compounds (e.g., <sup>14</sup>C-**Metalaxyl-M**).

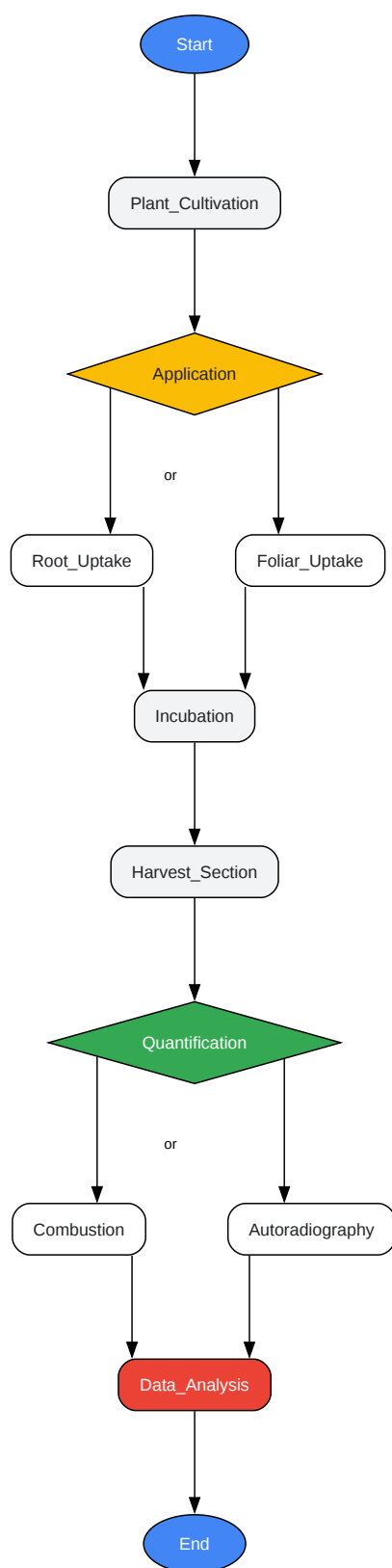
Objective: To quantify the uptake, translocation, and distribution of **Metalaxyl-M** in a model plant system.

Methodology:

- Plant Cultivation: Grow model plants (e.g., tomato, mustard) hydroponically or in a defined soil matrix to a specific growth stage.<sup>[10][14]</sup>
- Application of Radiolabeled **Metalaxyl-M**:
  - Root Uptake: Introduce a known concentration of <sup>14</sup>C-**Metalaxyl-M** into the hydroponic solution or as a soil drench.<sup>[10]</sup>



- Foliar Uptake: Apply a defined amount of  $^{14}\text{C}$ -**Metalaxyl-M** to a specific leaf surface.
- Incubation: Grow the plants under controlled environmental conditions for a set period.
- Harvesting and Sectioning: At various time points, harvest the plants and dissect them into different parts (roots, stem, older leaves, younger leaves, etc.).
- Quantification of Radioactivity:
  - Combustion Analysis: Combust the dried plant tissues and measure the released  $^{14}\text{CO}_2$  using liquid scintillation counting to determine the total amount of **Metalaxyl-M** and its metabolites in each section.[\[10\]](#)
  - Autoradiography: Press the whole plant or plant sections against X-ray film to visualize the distribution of the radiolabel.
- Data Analysis: Calculate the percentage of applied radioactivity absorbed and its distribution among the different plant parts over time.



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**Diagram 3:** Experimental Workflow for Systemic Property Analysis.

## Analytical Methods for Residue Determination

The quantification of **Metalaxyl-M** residues in plant tissues is crucial for understanding its persistence and metabolism. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are commonly employed for this purpose.[15][16][17]

Objective: To determine the concentration of **Metalaxyl-M** and its metabolites in plant samples.

Methodology:

- Sample Preparation:
  - Homogenize plant material (e.g., leaves, stems, roots).
  - Extract the analytes using a suitable solvent (e.g., methanol, acetone).[15][18]
- Clean-up:
  - Perform liquid-liquid partition and/or column chromatography (e.g., with alumina) to remove interfering co-extractives.[15]
- Analysis:
  - HPLC: Utilize a suitable column (e.g., reverse-phase ODS or normal-phase chiral) and mobile phase. Detection can be achieved using a UV detector or mass spectrometry (LC-MS/MS) for higher sensitivity and specificity.[16][17][19]
  - GC: Employ a capillary column and a nitrogen-phosphorus detector (N/P-detector) for sensitive detection.[15]
- Quantification:
  - Use an internal or external standard method with a calibration curve generated from certified reference standards of **Metalaxyl-M** and its metabolites.[18]

## Conclusion

**Metalaxyl-M**'s potent systemic properties are fundamental to its efficacy as a fungicide. Its ability to be readily absorbed and translocated throughout the plant ensures comprehensive protection against a range of devastating Oomycete pathogens. Understanding the intricacies of its uptake, transport, mode of action, and metabolism is paramount for optimizing its use in integrated pest management strategies, managing resistance, and ensuring food safety. The experimental protocols outlined in this guide provide a framework for further research into the systemic behavior of **Metalaxyl-M** and other novel agrochemicals.

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